

6-(1,4-Diazepan-1-yl)nicotinonitrile: An Enigma in Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-(1,4-Diazepan-1-yl)nicotinonitrile**

Cat. No.: **B1302496**

[Get Quote](#)

Despite its availability from chemical suppliers, a comprehensive review of scientific literature and patent databases reveals a significant void in the exploration of **6-(1,4-Diazepan-1-yl)nicotinonitrile** for neuroscience applications. To date, there are no published studies detailing its mechanism of action, preclinical or clinical trial data, or established experimental protocols related to the central nervous system.

This absence of research means that for scientists, researchers, and drug development professionals, **6-(1,4-Diazepan-1-yl)nicotinonitrile** remains a chemical entity of unknown potential within the field of neuroscience. Basic chemical information, such as its CAS number (683274-59-1), molecular formula ($C_{11}H_{14}N_4$), and molecular weight (202.26 g/mol), is readily accessible through various chemical supply companies. However, this fundamental data is not accompanied by any biological context or experimental validation in neuroscience.

The structural components of the molecule—a nicotinonitrile group and a diazepane ring—are found in various neuroactive compounds. Nicotinonitrile derivatives have been investigated for a range of central nervous system activities, while the diazepane scaffold is famously present in benzodiazepines, a class of drugs well-known for their anxiolytic, sedative, and anticonvulsant properties. This structural similarity might suggest potential avenues for investigation, but without empirical data, any proposed mechanism of action or therapeutic application would be purely speculative.

Currently, there are no established experimental protocols for utilizing **6-(1,4-Diazepan-1-yl)nicotinonitrile** in neuroscience research. Key information that would be essential for such

protocols, including solubility in biologically relevant solvents, in vitro and in vivo stability, and appropriate dosage for animal models, is not available in the public domain.

Similarly, the lack of research means there is no quantitative data to summarize. Parameters such as binding affinities to specific receptors, efficacy in cellular or animal models of neurological diseases, and pharmacokinetic profiles have not been determined.

Without an understanding of its biological targets and effects, it is not possible to construct any signaling pathway diagrams or experimental workflows associated with **6-(1,4-Diazepan-1-yl)nicotinonitrile**.

In conclusion, while the chemical **6-(1,4-Diazepan-1-yl)nicotinonitrile** is available for purchase, it represents an unexplored frontier in neuroscience. The scientific community has not yet published research that would allow for the creation of detailed application notes or protocols as requested. Future research would be required to first elucidate its basic pharmacological properties before any specific applications in neuroscience could be proposed and investigated.

- To cite this document: BenchChem. [6-(1,4-Diazepan-1-yl)nicotinonitrile: An Enigma in Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302496#6-1-4-diazepan-1-yl-nicotinonitrile-in-neuroscience-research\]](https://www.benchchem.com/product/b1302496#6-1-4-diazepan-1-yl-nicotinonitrile-in-neuroscience-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com